Spectroscopic Characterization of Dinitrodurene: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Dinitrodurene*
CAS No.:	*5465-13-4*
Cat. No.:	*B1582519*

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This technical guide provides an in-depth exploration of the spectroscopic properties of **Dinitrodurene**. Given the relative scarcity of published data for this specific compound, this document leverages established principles of chemical spectroscopy and draws parallels with well-characterized analogous nitroaromatic compounds. The focus of this guide is 3,6-**dinitrodurene**, the most common isomer, offering a predictive and instructional framework for its spectroscopic analysis. This guide is intended for researchers, scientists, and professionals in drug development who are working with or synthesizing nitroaromatic compounds.

Introduction to **Dinitrodurene**

Dinitrodurene (1,2,4,5-tetramethyl-3,6-dinitrobenzene) is a yellow crystalline solid. Its molecular structure, featuring a fully substituted benzene ring with alternating methyl and nitro groups, results in a high degree of symmetry. This symmetry is a key determinant of its spectroscopic characteristics. As with many nitroaromatic compounds, **dinitrodurene** is of interest in materials science and as an intermediate in chemical synthesis. The strong electron-

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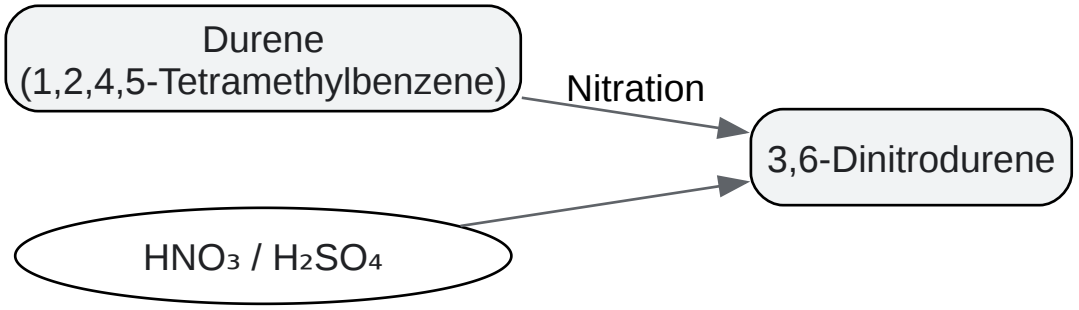
withdrawing nature of the two nitro groups significantly influences the electronic environment of the benzene ring and the adjacent methyl groups.

Synthesis of **Dinitrodurene**

The synthesis of **dinitrodurene** typically involves the direct nitration of durene (1,2,4,5-tetramethylbenzene). The reaction proceeds via an electrophilic aromatic substitution mechanism.

Synthetic Pathway

The nitration of durene is generally achieved using a nitrating mixture of concentrated nitric acid and sulfuric acid. The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO_2^+).



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Caption: Synthesis of 3,6-**Dinitrodurene** via nitration of durene.

Experimental Protocol: Nitration of Durene

- Preparation of the Nitrating Mixture: In a flask cooled in an ice bath, slowly add concentrated nitric acid to concentrated sulfuric acid with constant stirring.
- Dissolution of Durene: Dissolve durene in a suitable solvent, such as glacial acetic acid or chloroform.
- Nitration Reaction: Slowly add the chilled nitrating mixture to the durene solution while maintaining a low temperature (typically 0-10 °C) to control the reaction rate and prevent over-nitration.

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- Reaction Monitoring: Monitor the progress of the reaction using thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, pour the mixture over crushed ice to precipitate the crude **dinitrodurene**.
- Purification: Collect the solid product by filtration, wash with cold water and a small amount of cold ethanol. Recrystallize the crude product from a suitable solvent like ethanol or acetic acid to obtain pure 3,6-**dinitrodurene**.

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. For nitroaromatic compounds, the key transitions involve the π electrons of the benzene ring and the n electrons of the nitro groups.

Theoretical Principles

The presence of nitro groups, which are strong chromophores and auxochromes, on the benzene ring is expected to cause a bathochromic (red) shift of the absorption bands of the benzene ring. **Dinitrodurene** is expected to exhibit absorption bands in the UV region. The addition of multiple nitro groups to a toluene ring is known to cause a blue shift (a shift to shorter wavelengths) in the absorption maximum.[1]

Predicted UV-Vis Spectrum of **Dinitrodurene**

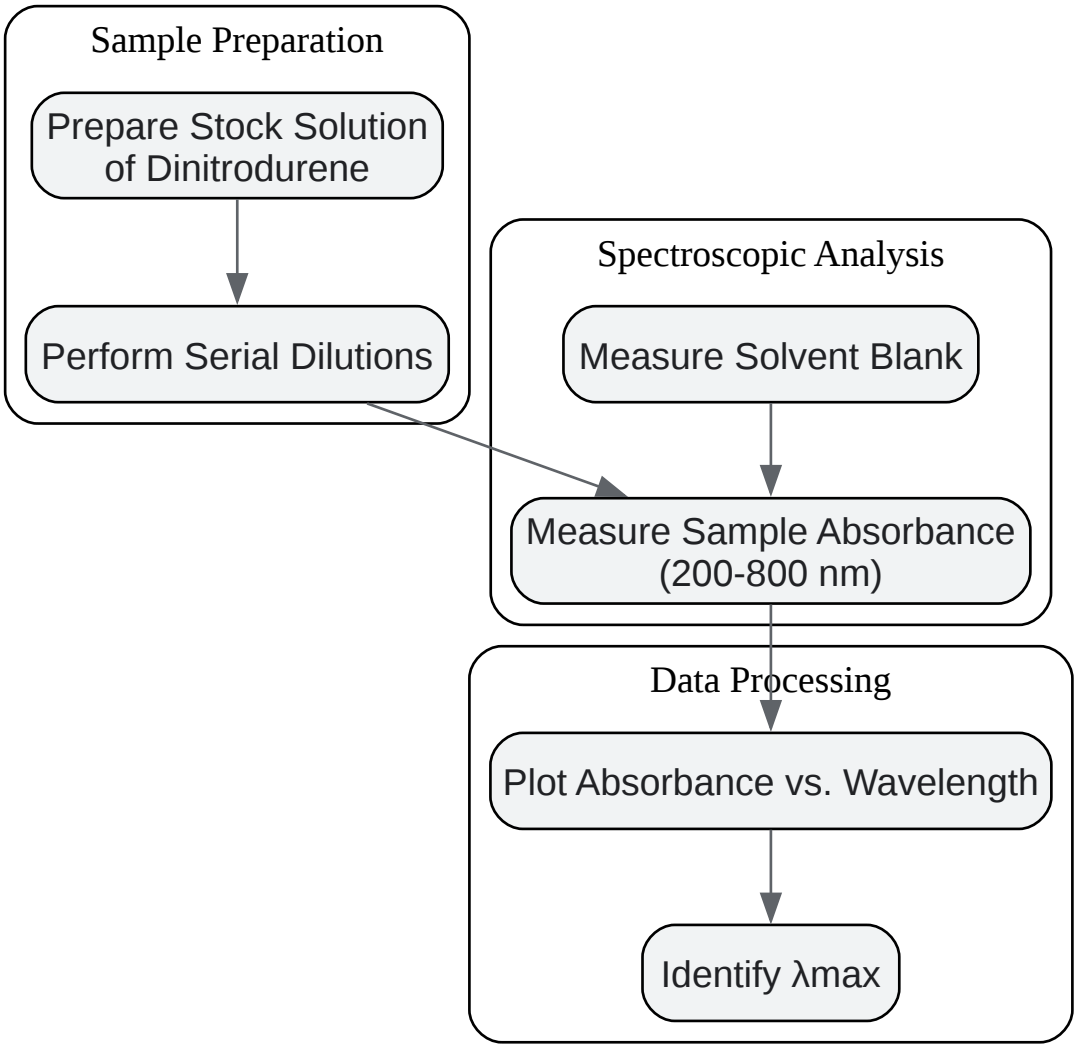
Based on data for similar compounds like 3,4-dinitrotoluene, which shows a strong absorption band in the short UV region (around 210-230 nm in acetonitrile), **dinitrodurene** is also expected to have a primary absorption band in this region.[1][2]

Predicted Absorption Maximum (λmax)	Solvent	Electronic Transition
~220-240 nm	Acetonitrile or Ethanol	π → π* transitions of the aromatic ring
~300-340 nm	Acetonitrile or Ethanol	n → π* transitions of the nitro groups

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Experimental Protocol: UV-Vis Analysis

- Instrument: A calibrated Cary 60 UV-Vis spectrophotometer or equivalent.[3]
- Solvent: Use a UV-grade solvent such as acetonitrile or ethanol.
- Sample Preparation: Prepare a dilute solution of **dinitrodurene** in the chosen solvent. A typical concentration is in the range of 10^{-4} to 10^{-5} M.
- Measurement: Record the absorbance spectrum over a wavelength range of 200-800 nm using a 1 cm path length quartz cuvette. Use the pure solvent as a blank.
- Analysis: Identify the wavelength of maximum absorbance (λmax). For quantitative analysis, a calibration curve can be constructed based on the Beer-Lambert Law.



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Caption: General workflow for UV-Vis spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of chemical bonds.

Theoretical Principles

For **dinitrodurene**, the key vibrational modes are associated with the nitro groups, the aromatic ring, and the methyl groups. The strong electron-withdrawing nitro groups influence the bond strengths and vibrational frequencies of the aromatic C-H and C=C bonds.

Predicted IR Spectrum of **Dinitrodurene**

The IR spectrum of **dinitrodurene** is expected to show characteristic absorption bands for the nitro and methyl groups, as well as for the substituted benzene ring.

Frequency Range (cm^{-1})	Vibrational Mode	Expected Appearance
3100-3000	Aromatic C-H stretch	Weak
2975-2850	Methyl C-H stretch	Medium to strong
~1600, ~1475	Aromatic C=C stretch	Medium
1570-1500	Asymmetric NO_2 stretch	Very Strong
1370-1330	Symmetric NO_2 stretch	Very Strong
850-800	C-N stretch	Medium
Below 800	Aromatic C-H out-of-plane bending	Strong

Experimental Protocol: FTIR Analysis

- Instrument: A Fourier Transform Infrared (FTIR) spectrometer, such as a Perkin Elmer FT spectrum RX1.[4]

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- Sample Preparation:
  - KBr Pellet: Mix a small amount of finely ground **dinitrodurene** with dry potassium bromide (KBr) powder. Press the mixture into a thin, transparent pellet.
  - Nujol Mull: Grind a small amount of the sample with a drop of Nujol (mineral oil) to form a paste. Spread the paste between two salt (NaCl or KBr) plates.
- Measurement: Place the sample in the IR beam and record the spectrum, typically in the range of 4000 to 400 cm^{-1}.
- Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms. For **dinitrodurene**, ^{1}H and ^{13}C NMR are particularly informative.

^{1}H NMR Spectroscopy

^{1}H NMR spectroscopy gives information about the number, connectivity, and chemical environment of hydrogen atoms in a molecule.

The chemical shift of protons is influenced by the electron density around them. The electron-withdrawing nitro groups will deshield nearby protons, causing them to resonate at a higher chemical shift (downfield). The high symmetry of 3,6-**dinitrodurene** will result in chemically equivalent protons, leading to a simple spectrum.

Due to the symmetry of 3,6-**dinitrodurene**, all twelve methyl protons are chemically equivalent.

Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~2.5 ppm	Singlet	12H	Four $-CH_3$ groups

Note: The exact chemical shift will depend on the solvent used.

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^{13}C NMR Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule.

The chemical shifts of carbon atoms are also affected by their electronic environment. Carbons attached to electron-withdrawing groups like nitro groups are deshielded and appear at higher chemical shifts. The symmetry of the molecule reduces the number of unique carbon signals.

For 3,6-**dinitrodurene**, the symmetry results in three distinct carbon signals.

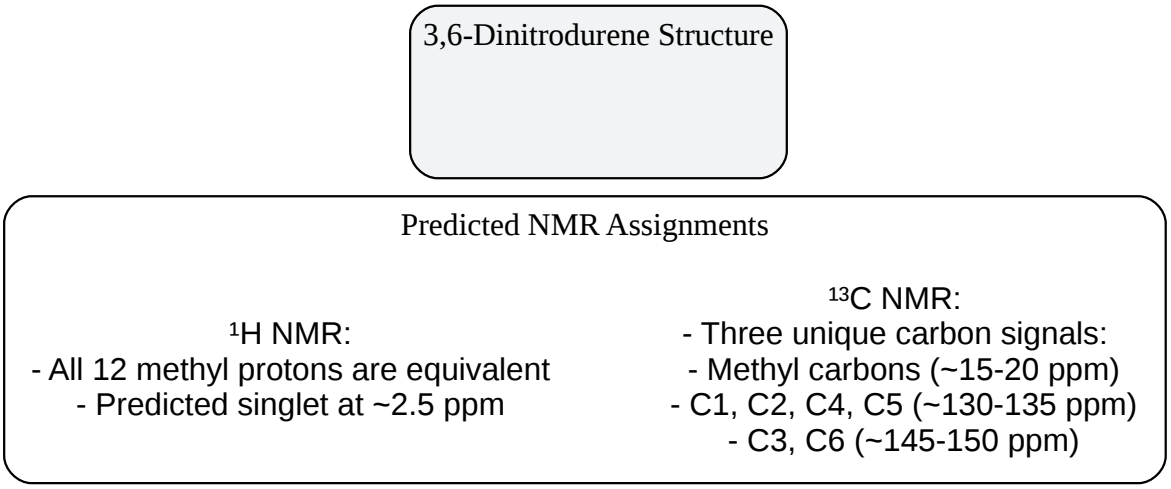
Predicted Chemical Shift (δ, ppm)	Assignment
~15-20	-CH_3 carbons
~130-135	C1, C2, C4, C5 (methyl-bearing carbons)
~145-150	C3, C6 (nitro-bearing carbons)

Note: These are approximate chemical shifts and can vary with the solvent.

Experimental Protocol: NMR Analysis

- Instrument: A high-field NMR spectrometer (e.g., 300 MHz or higher).
- Solvent: A deuterated solvent such as deuterochloroform ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6).
- Sample Preparation: Dissolve approximately 5-10 mg of **dinitrodurene** in about 0.5-0.7 mL of the deuterated solvent in an NMR tube.
- Measurement: Acquire the ^{1}H and ^{13}C NMR spectra. Standard acquisition parameters should be used.
- Analysis: Process the spectra (Fourier transform, phase correction, and baseline correction). Integrate the ^{1}H signals and assign the peaks in both spectra to the corresponding atoms in the molecule.

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Caption: Predicted NMR assignments for 3,6-**Dinitrodurene**.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is used to determine the molecular weight of a compound and to deduce its structure from fragmentation patterns.

Theoretical Principles

In mass spectrometry, a molecule is ionized and the resulting molecular ion and its fragments are detected. For nitroaromatic compounds, common fragmentation pathways involve the loss of the nitro group(s) and other characteristic fragments. Both Electron Ionization (EI) and Chemical Ionization (CI) can be used. EI mass spectra of nitroaromatics typically show a molecular ion due to the charge-stabilizing ability of the aromatic ring.[5]

Predicted Mass Spectrum of **Dinitrodurene**

The molecular weight of **dinitrodurene** ($C_{10}H_{12}N_2O_4$) is 224.21 g/mol .

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m/z Value	Proposed Fragment	Fragmentation Pathway
224	$[M]^+$	Molecular ion
207	$[M - OH]^+$	Loss of a hydroxyl radical
178	$[M - NO_2]^+$	Loss of a nitro group
161	$[M - NO_2 - OH]^+$	Subsequent loss of a hydroxyl radical
132	$[M - 2NO_2]^+$	Loss of both nitro groups

Experimental Protocol: Mass Spectrometry Analysis

- Instrument: A mass spectrometer, such as a GC-MS system for volatile samples or a direct infusion system with an ESI or APCI source.
- Ionization Method: Electron Ionization (EI) is a common method for such compounds. Electrospray ionization (ESI) in negative ion mode can also be effective for nitroaromatics, often producing deprotonated molecules $[M-H]^-$.[6]
- Sample Introduction:
  - GC-MS: Dissolve the sample in a volatile solvent (e.g., dichloromethane or acetone) and inject it into the gas chromatograph.
  - Direct Infusion: Dissolve the sample in a suitable solvent (e.g., methanol or acetonitrile) and infuse it directly into the ion source.
- Measurement: Acquire the mass spectrum over a suitable m/z range (e.g., 50-300).
- Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure of the compound.

Conclusion

The spectroscopic properties of **dinitrodurene** are dictated by its highly substituted and symmetrical aromatic structure. This guide provides a comprehensive, albeit predictive,

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overview of its expected characteristics in UV-Vis, IR, NMR, and mass spectrometry. The provided experimental protocols offer a standardized approach for the analysis of **dinitrodurene** and related nitroaromatic compounds. Researchers can use this guide as a foundational resource for designing experiments, interpreting data, and furthering the understanding of this class of molecules.

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